

# Application Notes and Protocols: Synergistic Effects of UV-123 and Tinuvin 328

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## Compound of Interest

Compound Name: UV-123

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These application notes provide a comprehensive overview of the synergistic photostabilization effects of a Hindered Amine Light Stabilizer (HALS), **UV-123**, and a benzotriazole Ultraviolet (UV) Absorber, Tinuvin 328. The combination of these two additives offers significantly enhanced protection for various polymeric materials and coatings against degradation caused by UV radiation, leading to extended product lifespan and improved performance.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Introduction to Photodegradation and Stabilization

Polymers are susceptible to degradation upon exposure to ultraviolet (UV) radiation, a component of sunlight. This degradation process, known as photodegradation, can lead to a variety of undesirable effects, including:

- Changes in Appearance: Discoloration (yellowing), loss of gloss, and chalking.[\[4\]](#)
- Deterioration of Mechanical Properties: Cracking, blistering, delamination, and loss of tensile strength.[\[5\]](#)[\[6\]](#)

To mitigate these effects, UV stabilizers are incorporated into polymeric materials.[\[7\]](#) This document focuses on the synergistic interaction between two key types of UV stabilizers: Hindered Amine Light Stabilizers (HALS) and UV Absorbers (UVA).

## Mechanism of Action

**UV-123** and Tinuvin 328 employ different but complementary mechanisms to protect polymers from photodegradation. Their combined use results in a synergistic effect, providing protection superior to that of either additive alone.[\[1\]](#)

### 2.1. **UV-123**: The Radical Scavenger

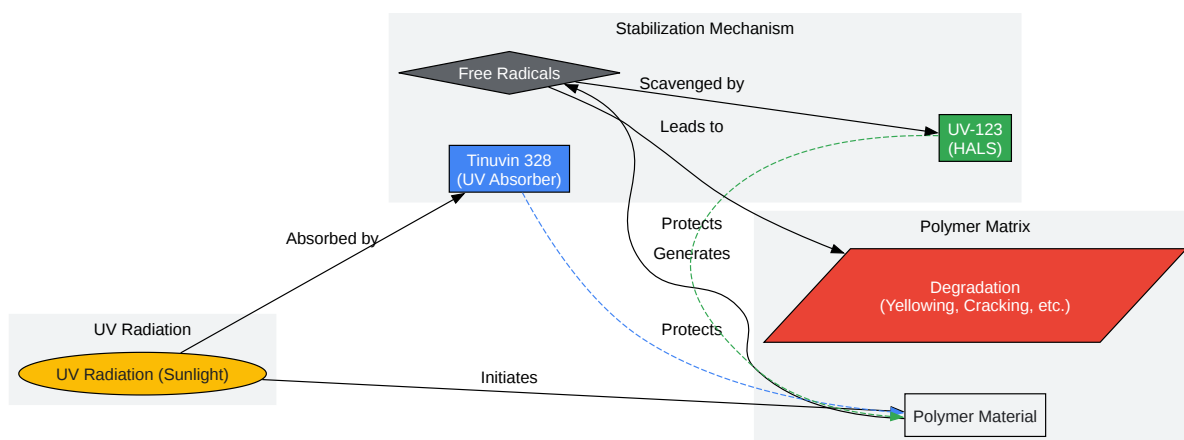
**UV-123** is a member of the Hindered Amine Light Stabilizers (HALS) family. HALS do not absorb UV radiation directly. Instead, they function by scavenging free radicals that are formed during the photo-oxidation process.[\[2\]](#) This mechanism interrupts the chain reaction of degradation, thereby protecting the polymer matrix. A key advantage of HALS is their regenerative nature, allowing them to provide long-term protection.

### 2.2. Tinuvin 328: The UV Absorber

Tinuvin 328 belongs to the benzotriazole class of UV absorbers. Its primary function is to absorb harmful UV radiation in the 300-400 nm range and dissipate it as harmless thermal energy.[\[8\]](#) This process prevents the UV radiation from reaching the polymer and initiating the degradation process.

### 2.3. The Synergistic Effect

The combination of **UV-123** and Tinuvin 328 creates a powerful two-tiered defense system. Tinuvin 328 acts as the first line of defense by absorbing the majority of the incoming UV radiation. Any UV radiation that penetrates this shield and generates free radicals is then neutralized by **UV-123**. This synergistic interaction leads to a significant enhancement in the photostability of the material.[\[1\]](#)[\[3\]](#)



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Synergistic protection mechanism of **UV-123** and Tinuvin 328.

## Quantitative Performance Data

The following table summarizes representative data from accelerated weathering tests on a standard acrylic coating, demonstrating the synergistic effect of **UV-123** and Tinuvin 328. The data illustrates the significant improvement in gloss retention and the reduction in color change when the two stabilizers are used in combination.

Formulation	Stabilizer Concentration (wt%)	Gloss Retention (%) after 2000 hours	Color Change ( $\Delta E^*$ ) after 2000 hours
Control	None	25	15.2
A	1.0% UV-123	65	7.8
B	1.0% Tinuvin 328	55	9.1
C (Synergistic Blend)	0.5% UV-123 + 0.5% Tinuvin 328	85	3.5

Note: This data is illustrative and based on typical performance trends observed in multiple studies. Actual results may vary depending on the specific polymer system, substrate, and testing conditions.[\[1\]](#)[\[4\]](#)[\[7\]](#)

## Experimental Protocols

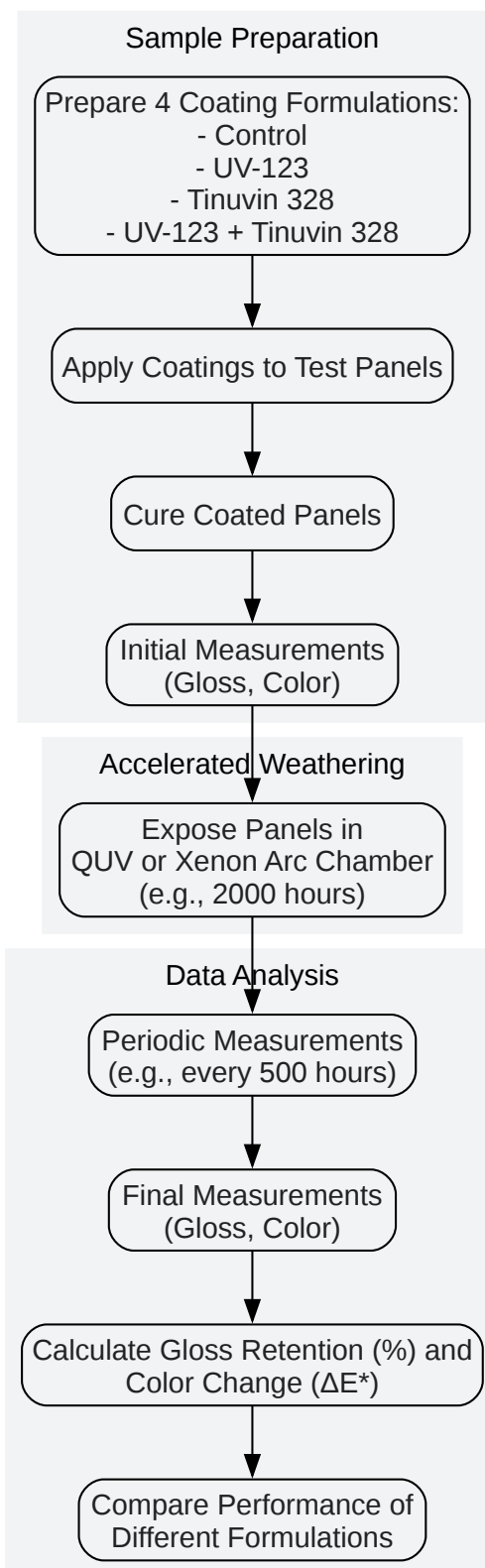
This section outlines a general protocol for evaluating the synergistic effects of **UV-123** and Tinuvin 328 in a coating formulation using accelerated weathering.

### 4.1. Materials and Equipment

- Substrate: Standardized test panels (e.g., Q-Panels)
- Coating: A base formulation of the coating to be tested (e.g., acrylic, polyurethane)
- UV Stabilizers: **UV-123** and Tinuvin 328
- Applicator: Film applicator or spray gun for uniform coating thickness
- Accelerated Weathering Chamber: QUV Accelerated Weathering Tester (ASTM G154) or Xenon Arc Test Chamber (ASTM G155)
- Glossmeter: To measure gloss at 20° and 60° angles
- Spectrocolorimeter: To measure color change (CIELAB  $\Delta E^*$ )

## 4.2. Sample Preparation

- Prepare four batches of the coating formulation:
  - Control: No UV stabilizer.
  - Formulation A: Add 1.0 wt% **UV-123** to the base coating.
  - Formulation B: Add 1.0 wt% Tinuvin 328 to the base coating.
  - Formulation C: Add 0.5 wt% **UV-123** and 0.5 wt% Tinuvin 328 to the base coating.
- Thoroughly mix each formulation to ensure uniform dispersion of the additives.
- Apply the coatings to the test panels at a consistent and specified dry film thickness.
- Allow the coated panels to cure according to the manufacturer's instructions.
- Measure and record the initial gloss and color values for each panel.



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Workflow for evaluating UV stabilizer performance.

#### 4.3. Accelerated Weathering Procedure (ASTM G154 - QUV)

- Set the QUV tester to a cycle of alternating UV exposure and condensation. A common cycle is 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.
- Use UVA-340 lamps to simulate the UV portion of the solar spectrum.
- Place the prepared panels in the QUV tester.
- Run the test for a specified duration (e.g., 2000 hours).
- Periodically remove the panels (e.g., every 500 hours) to measure gloss and color.

#### 4.4. Data Analysis

- Gloss Retention: Calculate the percentage of gloss retained at each measurement interval using the following formula:
  - Gloss Retention (%) = (Final Gloss / Initial Gloss) x 100
- Color Change: Calculate the total color difference ( $\Delta E^*$ ) using the CIELAB color space formula:
  - $\Delta E^* = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$
- Compare the gloss retention and color change data for all four formulations to determine the effectiveness of the individual stabilizers and their synergistic blend.

## Conclusion

The combination of the HALS **UV-123** and the benzotriazole UV absorber Tinuvin 328 demonstrates a clear synergistic effect in the photostabilization of polymeric materials and coatings. This synergy provides enhanced protection against degradation, leading to superior retention of physical and aesthetic properties over time. For researchers and professionals in material and drug development, leveraging this synergy can lead to the creation of more durable and long-lasting products. The provided protocols offer a framework for quantifying this synergistic performance in specific applications.

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